

# An In-depth Technical Guide to Benzyl-PEG18-alcohol: Structure, Synthesis, and Properties

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## Compound of Interest

Compound Name: *Benzyl-PEG18-alcohol*

Cat. No.: *B11929214*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl-PEG18-alcohol**, a bifunctional molecule increasingly utilized in pharmaceutical research and drug development. This document details its chemical structure, a robust synthetic protocol, and key physicochemical properties. The information presented is intended to support researchers in the effective application of this versatile linker molecule.

## Molecular Structure and Properties

**Benzyl-PEG18-alcohol** is a heterobifunctional linker molecule that consists of three key components: a benzyl group, a hydrophilic polyethylene glycol (PEG) chain of 18 ethylene glycol units, and a terminal primary alcohol. The benzyl group provides a stable, hydrophobic handle, while the PEG chain imparts aqueous solubility and biocompatibility to the molecule.<sup>[1]</sup> The terminal hydroxyl group offers a reactive site for further chemical modification, enabling its use in the construction of more complex molecular architectures, such as in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

## Physicochemical Properties

A summary of the key physicochemical properties of **Benzyl-PEG18-alcohol** and its parent compound, benzyl alcohol, is provided in Table 1. The data for **Benzyl-PEG18-alcohol** is based on available information and calculated values, while the properties of benzyl alcohol are well-established.

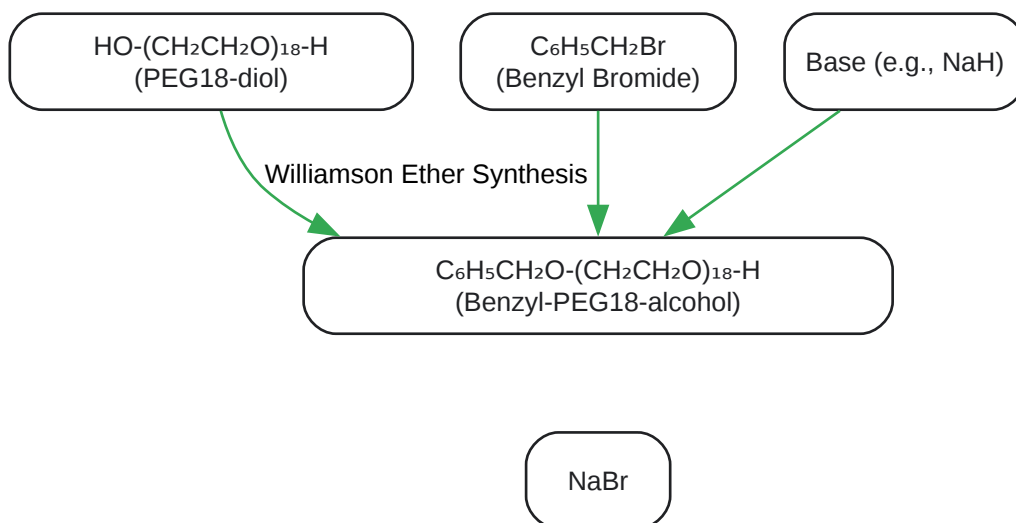
Table 1: Physicochemical Properties of **Benzyl-PEG18-alcohol** and Benzyl Alcohol

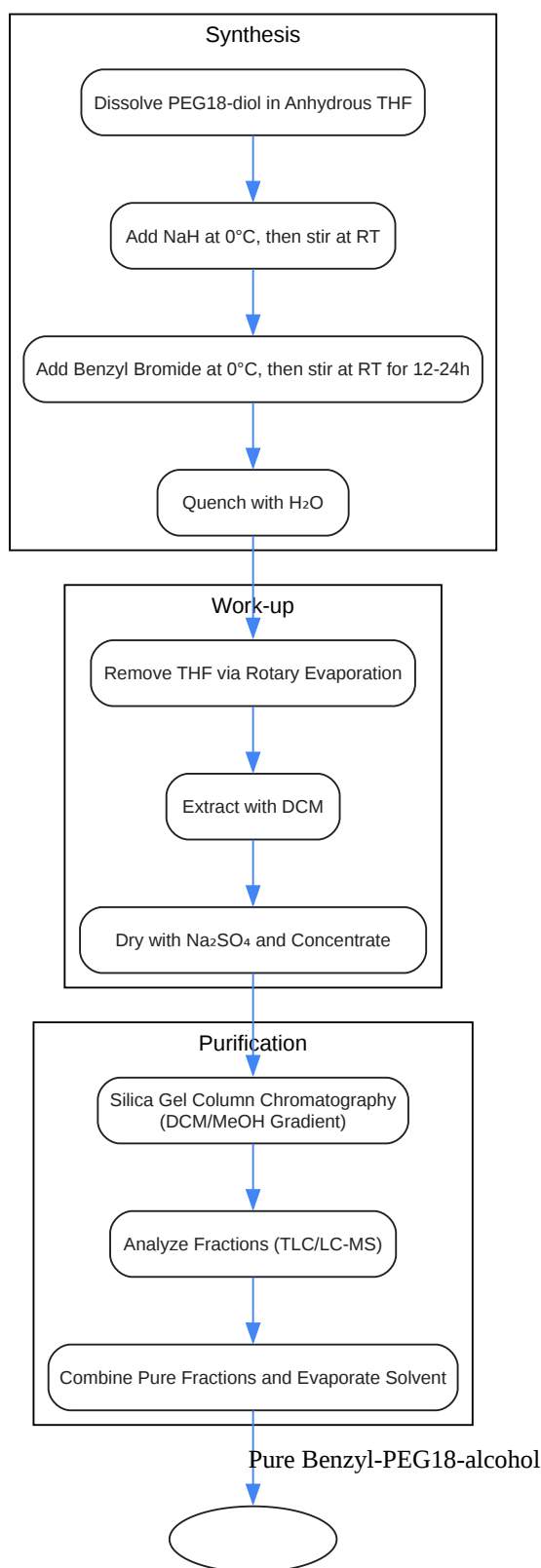
Property	Benzyl-PEG18-alcohol	Benzyl Alcohol
Molecular Formula	C43H80O19	C7H8O
Molecular Weight	901.08 g/mol [1]	108.14 g/mol [2][3][4]
Appearance	Expected to be a colorless to pale yellow viscous oil or waxy solid	Colorless liquid
Solubility	Expected to be soluble in water, ethanol, and acetone	Moderately soluble in water (approx. 4 g/100 mL); miscible with ethanol and ether
Boiling Point	Not available	205.3 °C
Density	Not available	1.044 g/cm <sup>3</sup>
Refractive Index	Not available	~1.540

Note: Some properties for **Benzyl-PEG18-alcohol** are not readily available in the literature and are estimated based on the properties of similar Benzyl-PEG-alcohol compounds.

## Structural Diagram

The chemical structure of **Benzyl-PEG18-alcohol** is depicted below.





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## References

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